

Application Notes and Protocols for Cerium-141 in Gamma Camera Quality Control

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Compound of Interest

Compound Name: Cerium-141

Cat. No.: B085116

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Introduction

Quality control (QC) is an essential practice in nuclear medicine to ensure the optimal performance of gamma cameras, which directly impacts the quality of clinical images.[1] Daily uniformity testing is a critical component of QC, assessing the detector's ability to produce a uniform image from a uniform source of radiation.[2][3] While Technetium-99m (^{99m}Tc) is the most commonly used radionuclide for imaging, its short half-life makes it cumbersome for daily QC phantom preparation.[2] Cobalt-57 (^{57}Co) sheet sources are a common alternative but can be expensive.[1] **Cerium-141** (^{141}Ce), with a gamma energy of 145.4 keV, presents a promising and cost-effective alternative to ^{99m}Tc (140 keV) for extrinsic uniformity testing.[4][5] These application notes provide a detailed protocol for using ^{141}Ce in a fillable flood phantom for the daily quality control of gamma cameras.

Physical Characteristics of Radionuclides for QC

A comparison of the physical properties of ^{141}Ce , ^{57}Co , and ^{99m}Tc highlights the suitability of ^{141}Ce as a QC source.

| Property | Cerium-141 (^{141}Ce) | Cobalt-57 (^{57}Co) | Technetium-99m ($^{99\text{m}}\text{Tc}$) |
|------------------|----------------------------------|--------------------------------|---|
| Gamma Energy | 145.4 keV[1] | 122 keV[6] | 140 keV[2] |
| Half-Life | 32.5 days[1] | 271.7 days[1] | 6 hours[7] |
| Primary Emission | Beta and Gamma[8] | Gamma | Gamma |

Experimental Protocols

Preparation of the ^{141}Ce Fillable Flood Phantom

This protocol outlines the steps for preparing a rechargeable liquid-filled phantom with ^{141}Ce .

Materials:

- Cuboidal fillable phantom (e.g., 6 mm thick perspex with inner dimensions to cover the gamma camera's field of view, such as 655 mm x 460 mm x 13.2 mm)[1]
- ^{141}Ce solution (e.g., 740 MBq)[2]
- Distilled water
- Absorbent sheeting and paper
- Personal protective equipment (gloves, lab coat)

Procedure:

- Place a double layer of plastic sheeting with thick absorbent layers on a flat, stable surface.
- Position the empty fillable phantom on the absorbent sheeting.
- Surround the filling aperture of the phantom with thick paper to absorb any potential spills.
- First, fill the phantom with distilled water to check for leaks.
- If no leaks are present, carefully add the required activity of ^{141}Ce solution into the phantom.

- Top up the phantom with distilled water as needed to ensure it is completely full.
- Securely seal the filling aperture.
- Gently agitate the phantom to ensure a uniform distribution of the ^{141}Ce solution.

Daily Extrinsic Uniformity Testing Protocol

This protocol details the daily procedure for acquiring and analyzing flood field uniformity images using the ^{141}Ce phantom.

Equipment:

- Gamma camera with a Low Energy High Resolution (LEHR) collimator[9]
- Prepared ^{141}Ce fillable flood phantom
- Gamma camera analysis workstation (e.g., Xeleris 1.123)[1]

Procedure:

- Perform a daily background radiation check to ensure it is within acceptable limits.[1]
- Place the ^{141}Ce flood phantom on the detector head with the LEHR collimator attached.
- Set the acquisition parameters as specified in the table below.
- Acquire the flood field image.
- Process the acquired image using the uniformity analysis software on the workstation.
- Calculate the integral uniformity (IU) and differential uniformity.
- Record the uniformity values and visually inspect the flood image for any artifacts or non-uniformities.
- The phantom can be used for approximately 50-60 days before requiring refilling, which reduces handling time and radiation exposure.[1][5]

Data Acquisition and Processing Parameters

The following table summarizes the recommended parameters for data acquisition and processing for uniformity tests with a ^{141}Ce phantom, compared to a standard ^{57}Co phantom.

| Parameter | Cerium-141 (^{141}Ce) Phantom | Cobalt-57 (^{57}Co) Phantom |
|---------------|--|--|
| Collimator | LEHR[9] | LEHR[9] |
| Energy Peak | 145 keV[9] | 122 keV[9] |
| Energy Window | 10%[9] | 10%[9] |
| Matrix Size | 256 x 256[9] | 256 x 256[9] |
| Total Counts | 4,000 kcounts[9] | 4,000 kcounts[9] |
| Workstation | Xeleris 1.123[1] | Infinia Hawkeye 2[9] |
| Field of View | 550mm x 350mm[9] | 550mm x 350mm[9] |

Quantitative Data Presentation

The following tables present a summary of comparative data from a 113-day study comparing the performance of a ^{141}Ce fillable phantom with a commercial ^{57}Co sheet phantom for daily quality control.[1]

Average Integral Uniformity and Scan Time

| Phantom | Detector 1 - Avg. Integral Uniformity (%) | Detector 2 - Avg. Integral Uniformity (%) | Average Scan Time (s) |
|---------------------------|---|---|-----------------------|
| ^{141}Ce Phantom | 3.24[1] | 3.31[1] | 836.2[1] |
| ^{57}Co Phantom | 2.72[1] | 2.78[1] | 208.6[1] |

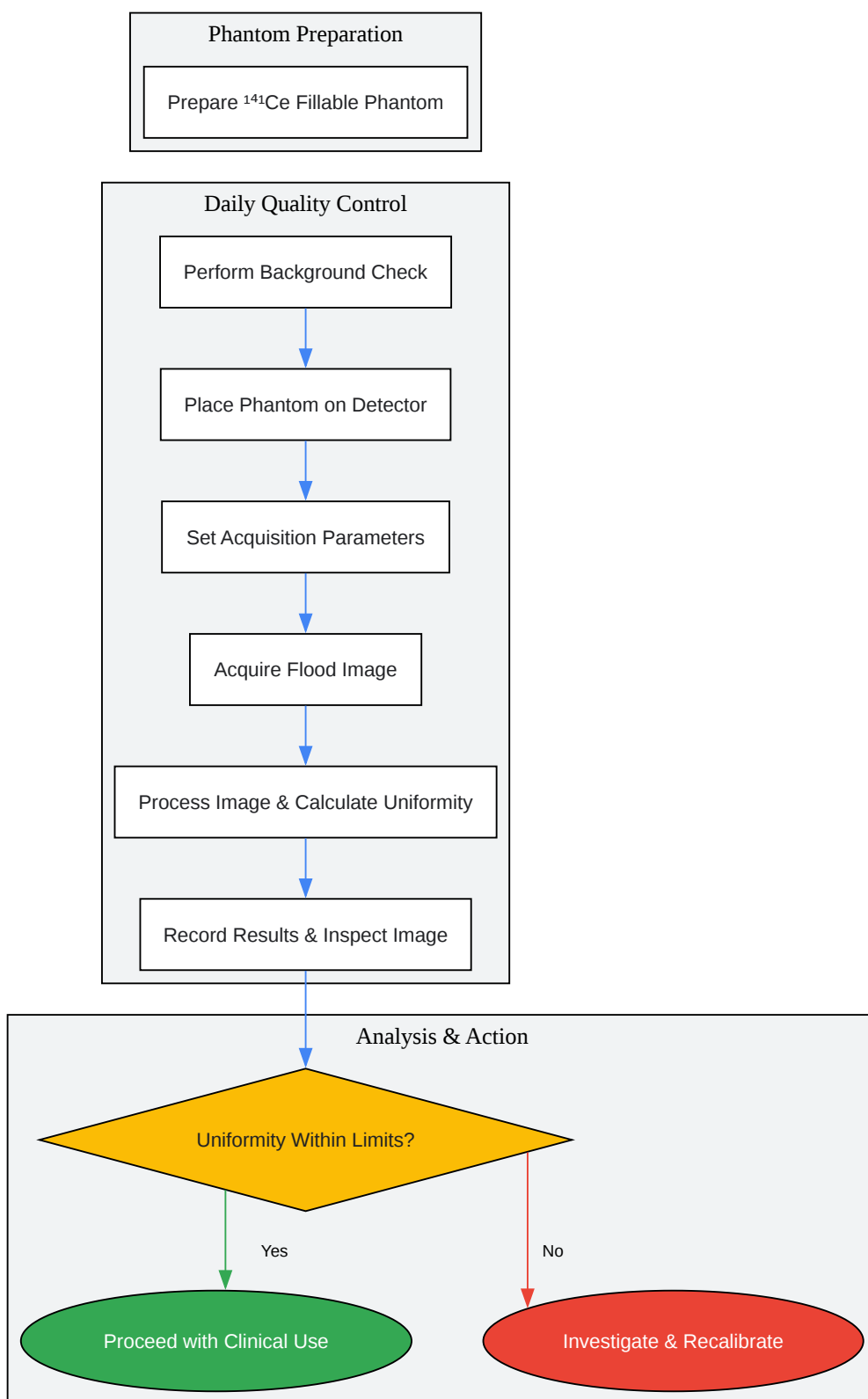
Integral Uniformity Comparison: First vs. Second Half of Study

| Study Period | Phantom | Detector 1 - Avg. Integral Uniformity (%) | Detector 2 - Avg. Integral Uniformity (%) |
|--------------------------|---------------------------|---|---|
| First Half | ^{141}Ce Phantom | 2.91[1] | 2.88[1] |
| ^{57}Co Phantom | 2.77[1] | 2.81[1] | |
| Second Half | ^{141}Ce Phantom | 3.61[1] | 3.79[1] |
| ^{57}Co Phantom | 2.65[1] | 2.75[1] | |

The results indicate that the integral uniformity obtained with the ^{141}Ce phantom is comparable to that of the standard ^{57}Co phantom and remains within the manufacturer's permissible limit of 5%.[1]

Visualizations

Experimental Workflow for Gamma Camera QC using ^{141}Ce



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Caption: Workflow for daily gamma camera quality control using a ^{141}Ce flood phantom.

Conclusion

The use of a ^{141}Ce -based fillable flood phantom is a viable and practical alternative for the daily extrinsic uniformity testing of gamma cameras.[2] Its gamma energy is a close match to $^{99\text{m}}\text{Tc}$, and its 32.5-day half-life offers a significant advantage over daily preparations of $^{99\text{m}}\text{Tc}$ phantoms, reducing both time and radiation exposure for technical staff.[1][5] The quantitative data demonstrates that the performance of the ^{141}Ce phantom is comparable to the widely used ^{57}Co sheet sources, making it a reliable and cost-effective solution for routine quality control in a clinical nuclear medicine department.[1]

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